

Selenium tetrabromide CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Selenium tetrabromide*

CAS No.: 7789-65-3

Cat. No.: B1594642

[Get Quote](#)

An In-depth Technical Guide to Selenium Tetrabromide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Selenium tetrabromide (SeBr_4) is an inorganic compound of significant interest in the field of synthetic chemistry. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, and applications, with a particular focus on its role as a reagent in organic synthesis. While direct applications in drug development are not established, this document explores the broader context of organoselenium compounds in medicinal chemistry, for which SeBr_4 serves as a valuable precursor. Detailed safety and handling protocols are also provided to ensure its proper use in a laboratory setting.

Core Properties and Data

Selenium tetrabromide is a reddish-brown to yellow-orange crystalline solid.[1][2][3] It is sensitive to moisture and decomposes in water and moist air to produce selenous acid.[2] The compound is soluble in carbon disulfide, chloroform, and ethyl bromide.[2][3]

Identification and Physical Properties

Property	Value	Reference(s)
CAS Number	7789-65-3	[4]
Molecular Formula	SeBr ₄	[4]
Molecular Weight	398.58 g/mol	[1]
Appearance	Reddish-brown to yellow-orange crystalline solid	[1][2][3]
Melting Point	70-80 °C (decomposes)	[1]
Density	4.029 g/cm ³	[2]
Crystal Structure	Exists in two polymorphs: trigonal (α-SeBr ₄) and monoclinic (β-SeBr ₄)	[2]

Structural Information

Selenium tetrabromide exists in two polymorphic forms, both of which feature tetrameric cubane-like Se₄Br₁₆ units, but they differ in their arrangement.[2] In the gaseous phase, it decomposes into selenium monobromide and bromine.[2]

Synthesis of Selenium Tetrabromide

The synthesis of **selenium tetrabromide** is a direct combination of the elements.

Experimental Protocol

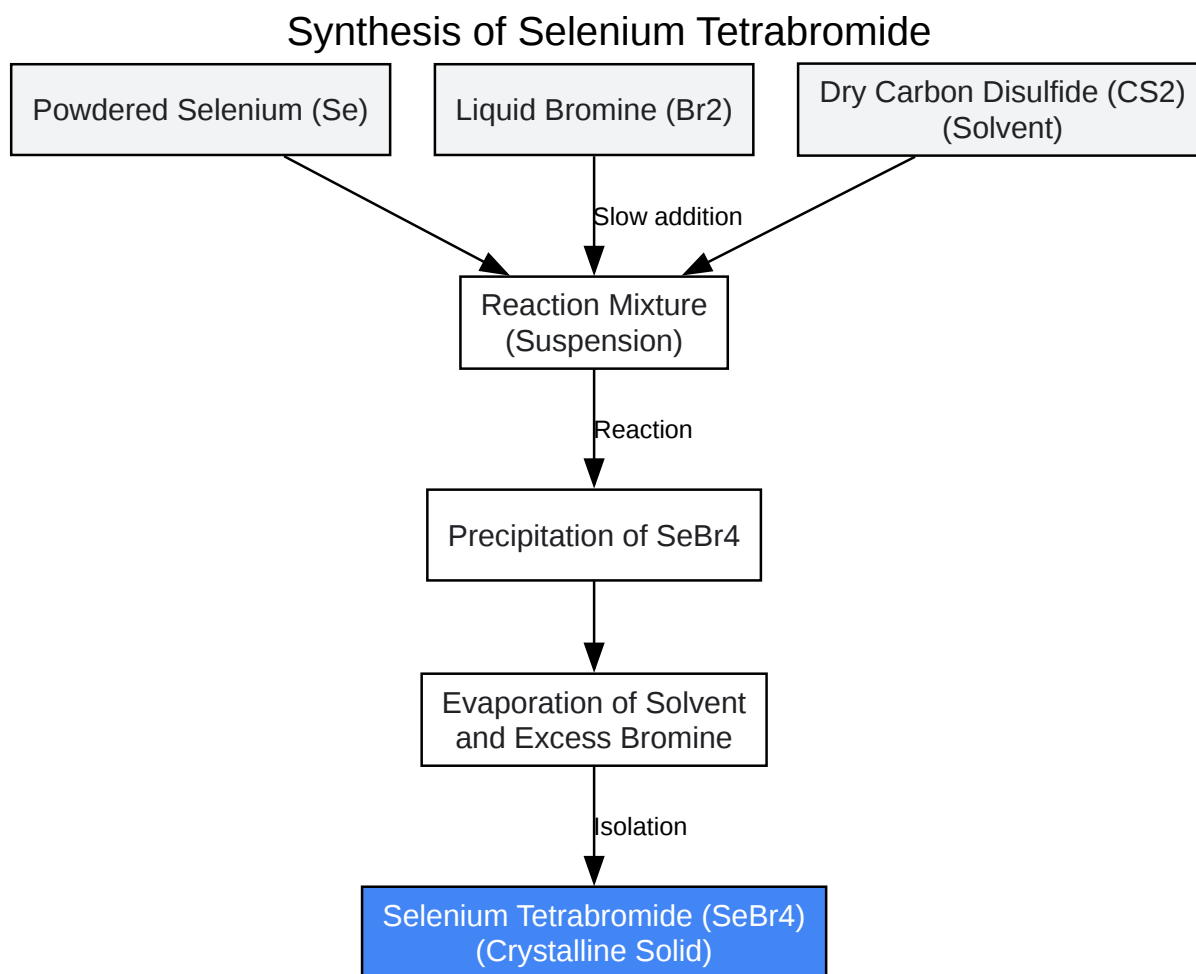
A standard laboratory synthesis involves the slow addition of liquid bromine to a suspension of powdered selenium in a dry solvent, typically carbon disulfide.[5]

Materials:

- Powdered Selenium (Se)
- Liquid Bromine (Br₂)
- Dry Carbon Disulfide (CS₂)
- Round-bottom flask with a dropping funnel and a gas outlet
- Drying tube (e.g., with P₂O₅)

Procedure:

- Suspend the powdered selenium in dry carbon disulfide in the round-bottom flask.
- Slowly add liquid bromine to the suspension through the dropping funnel. The reaction is exothermic and should be controlled.
- Finely crystalline yellow **Selenium Tetrabromide** will precipitate from the solution.[5]
- After the addition is complete, replace the dropping funnel with a gas inlet tube.
- Pass a stream of dry air through the flask to evaporate the carbon disulfide and any excess bromine.[5]
- The resulting **Selenium Tetrabromide** should be quickly transferred to a tightly sealed container for storage, as it is moisture-sensitive.[5]



[Click to download full resolution via product page](#)

*Synthesis workflow for **Selenium Tetrabromide**.*

Chemical Reactivity and Applications in Organic Synthesis

Selenium tetrabromide's primary utility in a research setting is as a reagent in organic synthesis. It functions as both a brominating agent and a source of electrophilic selenium for the preparation of organoselenium compounds.^{[1][6]}

Bromination Reactions

Selenium tetrabromide is an effective brominating agent, particularly for aromatic compounds.

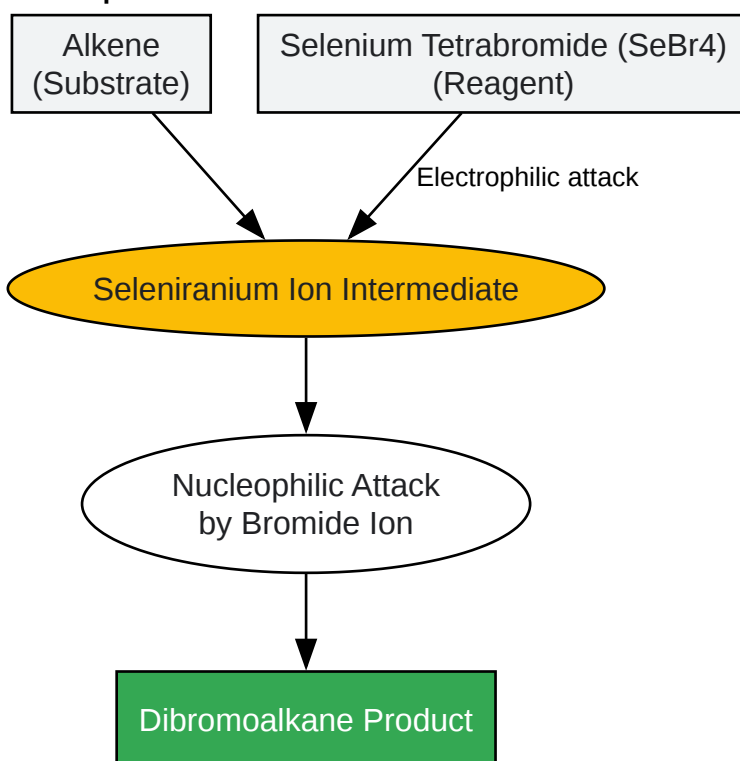
^[1]

Synthesis of Organoselenium Compounds

A key application of **selenium tetrabromide** is in the synthesis of organoselenium compounds. These compounds are of growing interest in medicinal chemistry and drug development due to their diverse biological activities.[7][8][9] While SeBr_4 itself is not typically a component of final drug products, it serves as a crucial starting material for creating more complex molecules with potential therapeutic properties.[6]

The general mechanism involves the electrophilic addition of a selenium species to an unsaturated bond, such as an alkene or alkyne.

Electrophilic Addition of SeBr_4 to an Alkene



[Click to download full resolution via product page](#)

Generalized reaction pathway for alkene bromination.

Role in Drug Development and Biological Systems

Direct evidence for the use of **selenium tetrabromide** in signaling pathways or as a therapeutic agent is lacking. However, the broader class of organoselenium compounds, for

which SeBr_4 is a precursor, has significant biological importance.

Selenium is an essential trace element for humans and animals, primarily functioning through its incorporation into selenoproteins.[10][11] These proteins are involved in a variety of crucial biological processes, including:

- Antioxidant defense: Glutathione peroxidases and thioredoxin reductases are key selenoenzymes that protect cells from oxidative damage.[9][10]
- Thyroid hormone metabolism: Iodothyronine deiodinases, which are also selenoenzymes, are essential for the proper function of the thyroid.[10]
- Immune response: Selenium plays a role in modulating the immune system.[10][11]

The therapeutic potential of synthetic organoselenium compounds is an active area of research, with studies exploring their use as:

- Anticancer agents[7][9]
- Antioxidants[7][9]
- Anti-inflammatory agents[7]
- Antimicrobial agents[7]

The mechanism of action for many of these compounds involves their interaction with thiol-containing proteins and modulation of cellular redox pathways.[12]

Safety and Handling

Selenium tetrabromide is a toxic and corrosive substance that must be handled with appropriate safety precautions.

Hazard Identification

- Toxicity: Toxic if swallowed, in contact with skin, or if inhaled.[4]
- Corrosivity: Causes severe skin burns and eye damage.[4]

- Carcinogenicity: Suspected of causing cancer.[4]

Recommended Handling Procedures

- Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat.
- Handling: Avoid generating dust. Do not eat, drink, or smoke in the handling area.
- Storage: Store in a tightly sealed container in a cool, dry place away from moisture.

First Aid Measures

- Skin Contact: Immediately flush with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Conclusion

Selenium tetrabromide is a valuable reagent for chemical synthesis, particularly in the formation of brominated organic compounds and as a precursor to the broader class of organoselenium molecules. While it does not have direct applications in drug development, its role in providing access to biologically active organoselenium compounds makes it a substance of interest to researchers in medicinal chemistry. Due to its toxicity and reactivity, strict adherence to safety protocols is essential when handling this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Page loading... \[guidechem.com\]](#)
- [2. Selenium tetrabromide - Wikipedia \[en.wikipedia.org\]](#)
- [3. americanelements.com \[americanelements.com\]](#)
- [4. Selenium tetrabromide | Br₄Se | CID 82246 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. SELENIUM TETRABROMIDE CAS#: 7789-65-3 \[m.chemicalbook.com\]](#)
- [6. Selenium tetrabromide | 7789-65-3 | Benchchem \[benchchem.com\]](#)
- [7. scispace.com \[scispace.com\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. mdpi.com \[mdpi.com\]](#)
- [10. Organoselenium in Nature - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. mdpi.com \[mdpi.com\]](#)
- [12. Toxicology and pharmacology of synthetic organoselenium compounds: an update - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Selenium tetrabromide CAS number and molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1594642/docs#selenium-tetrabromide-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b1594642/docs#selenium-tetrabromide-cas-number-and-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)